

Personal protective equipment for handling AZ760

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Compound of Interest

Compound Name: AZ760

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Essential Safety and Handling Guide for AZ760

This guide provides crucial safety and logistical information for handling products identified as **AZ760**. It is imperative for researchers, scientists, and drug development professionals to recognize that "**AZ760**" can refer to distinct chemical products with different associated hazards and required personal protective equipment (PPE). This document addresses the two primary products identified: Uradil™ AZ-760, an alkyd emulsion, and Actafoam® AZ 760A, a modified azodicarbonamide.

Identifying the Correct AZ760

Before commencing any work, it is critical to verify the specific "**AZ760**" product in use by checking the manufacturer's label and the accompanying Safety Data Sheet (SDS). The safety protocols for these two substances differ significantly.

- Uradil™ AZ-760: A medium oil alkyd emulsion based on soybean fatty acids used in paints and coatings.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Actafoam® AZ 760A: A modified azodicarbonamide used as a chemical foaming agent in plastics and rubber.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Section A: Uradil™ AZ-760 (Alkyd Emulsion)

A.1. Hazard Identification and Personal Protective Equipment (PPE)

Uradil™ AZ-760 is primarily associated with eye and skin irritation.[9]

Table 1: PPE Requirements for Uradil™ AZ-760

Protection Type	Recommended PPE	Specifications and Best Practices
Eye Protection	Safety goggles or a face shield	Should comply with ANSI Z87.1 standard. Ensure a firm seal to the cheek and forehead. Check for cracks or deformities before use.
Hand Protection	Protective gloves	The specific glove material should be determined based on the full formulation; however, chemical-resistant gloves are a general requirement.
Skin and Body	Laboratory coat or coveralls	Wear appropriate clothing to prevent skin contact.
Respiratory	Not generally required under normal, well-ventilated conditions.	If mists or vapors are generated, use a respirator appropriate for organic vapors.

A.2. Handling and Disposal Plan

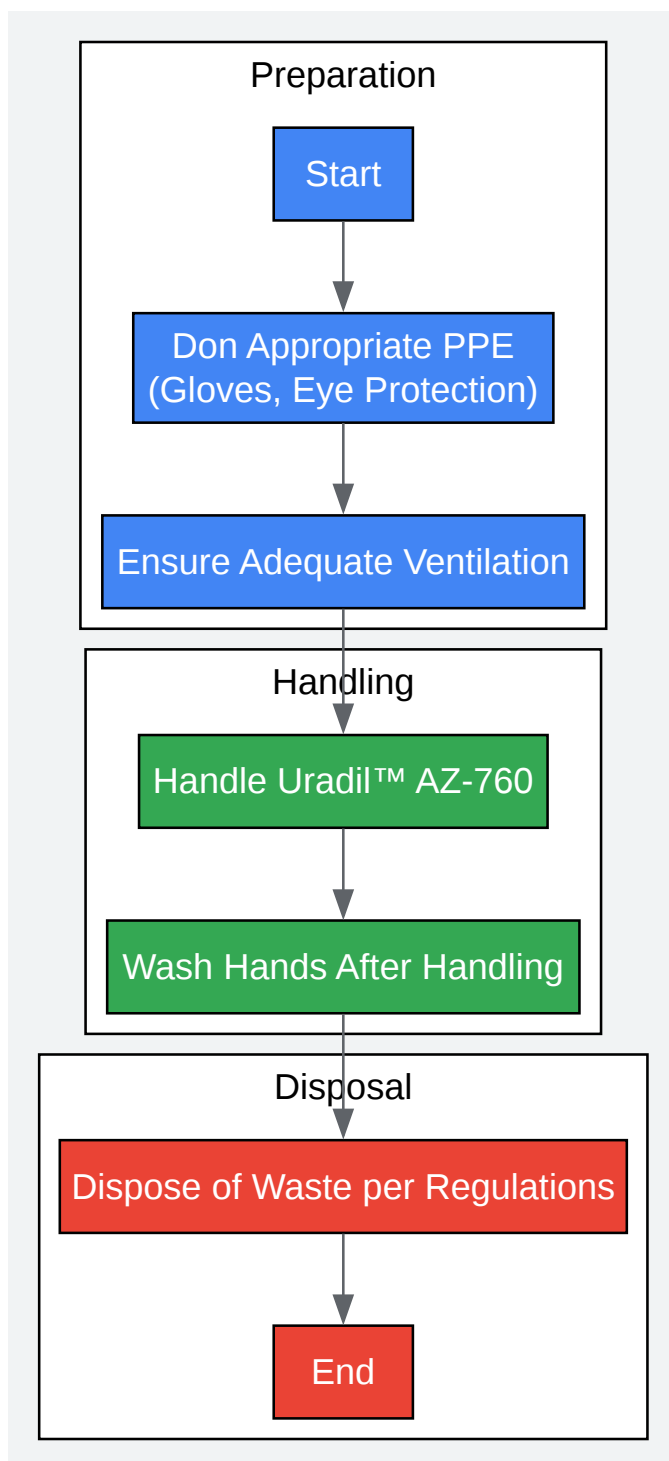
Handling Protocol:

- Ensure the work area is well-ventilated.
- Avoid contact with skin and eyes.[9]
- Wash hands thoroughly after handling.[9]

- Keep the container tightly closed when not in use.

Disposal Plan: Dispose of contents and containers in accordance with all local, state, and federal environmental regulations.^[9] Do not allow the material to enter drains or watercourses.

A.3. Experimental Workflow Diagram



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Caption: Workflow for Handling Uradil™ AZ-760.

Section B: Actafoam® AZ 760A (Modified Azodicarbonamide)

B.1. Hazard Identification and Personal Protective Equipment (PPE)

Actafoam® AZ 760A is a respiratory sensitizer and a combustible dust. The primary hazards are inhalation and dust explosion.[8]

Table 2: PPE Requirements for Actafoam® AZ 760A

Protection Type	Recommended PPE	Specifications and Best Practices
Eye Protection	Safety glasses with side shields or goggles	To protect against dust particles.
Hand Protection	Protective gloves	To prevent skin contact.
Skin and Body	Laboratory coat and/or coveralls	Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[8]
Respiratory	NIOSH-approved respirator for dusts	CRITICAL: May cause allergy or asthma symptoms if inhaled. [8] Use in a well-ventilated area and avoid generating dust.

B.2. Handling and Disposal Plan

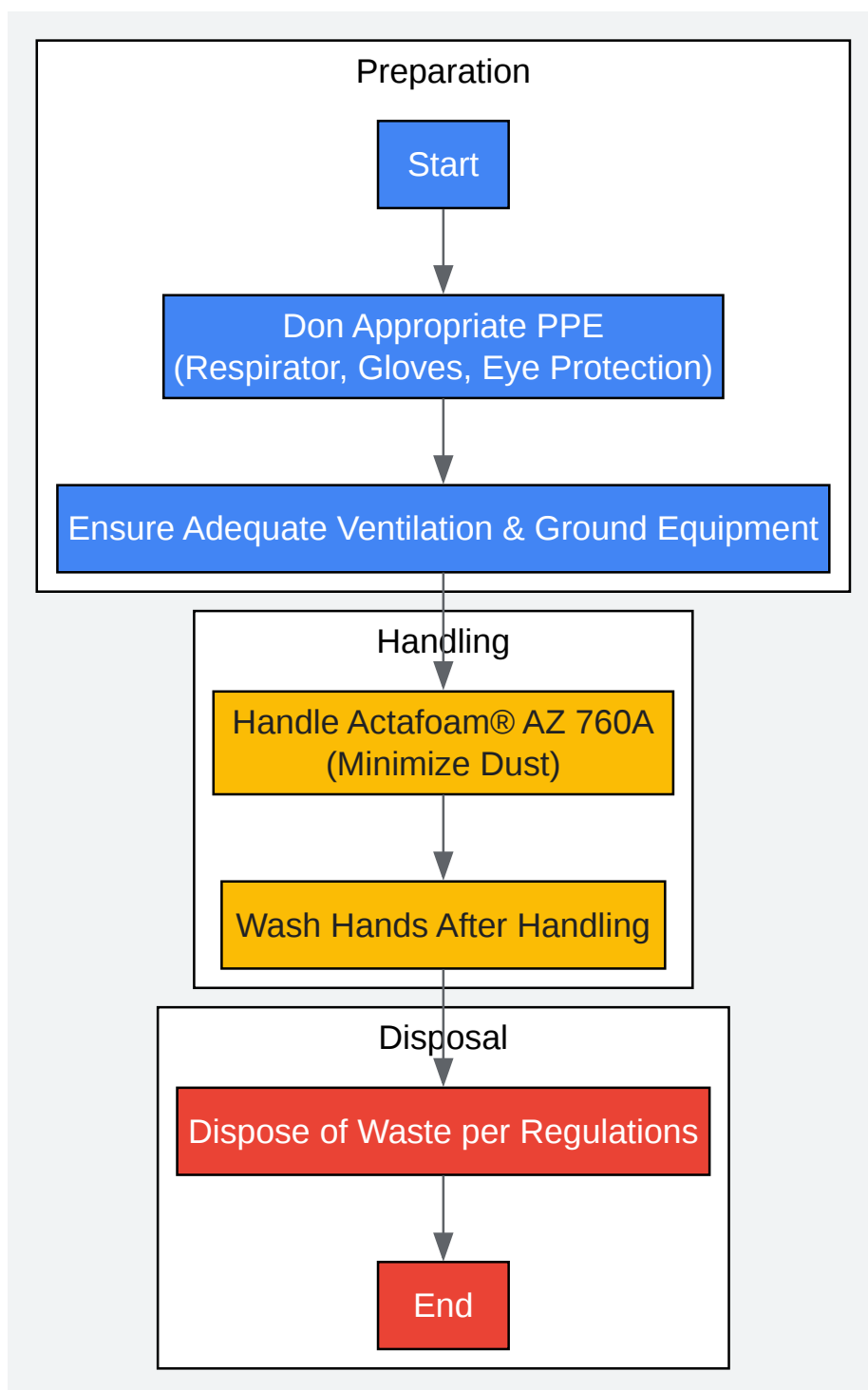
Handling Protocol:

- Critical: Avoid dust formation and accumulation.[8]

- Use in a well-ventilated area.
- Keep away from heat, sparks, and open flames as it may form combustible dust concentrations in the air.[8]
- Ground all equipment to prevent static discharge.
- Do not breathe dust.[8]
- Wash hands thoroughly after handling.

Disposal Plan: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[8]

B.3. Experimental Workflow Diagram



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Caption: Workflow for Handling Actafoam® AZ 760A.

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